

Best practices for handling and aliquoting Fz7-21 peptide.

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Compound of Interest

Compound Name: Fz7-21

Cat. No.: B1574847

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Fz7-21 Peptide Technical Support Center

This guide provides best practices, troubleshooting advice, and frequently asked questions for the handling and use of the **Fz7-21** peptide.

Frequently Asked Questions (FAQs)

Q1: What is the **Fz7-21** peptide and what is its mechanism of action?

Fz7-21 is a potent and selective peptide antagonist for the Frizzled-7 (FZD7) receptor.^{[1][2]} Its chemical structure is Ac-LPSDDLEFWCHVMY-NH₂.^{[1][3]} **Fz7-21** functions by binding to the extracellular cysteine-rich domain (CRD) of the FZD7 receptor, which alters the conformation of the CRD and the architecture of its lipid-binding groove.^{[3][4]} This binding impairs the function of FZD7 in the Wnt-β-catenin signaling pathway by preventing the three-way assembly of the Wnt-3a, FZD7, and LRP6 proteins.^{[4][5]}

Q2: Is there a recommended negative control for **Fz7-21**?

Yes, the peptide **Fz7-21S** is available as a negative control for **Fz7-21** in experiments.^{[4][6]}

Q3: How should I store the lyophilized **Fz7-21** peptide upon arrival?

Lyophilized **Fz7-21** peptide should be stored in a sealed container, protected from moisture and light.^[6] For long-term storage, it is recommended to store it at -20°C or colder.^{[7][8]}

Q4: What is the recommended solvent for reconstituting **Fz7-21**?

The recommended solvent for **Fz7-21** is DMSO, in which it is soluble up to 100 mg/mL.^[6] For general peptide reconstitution, it is often advised to start with sterile, high-purity water.^{[7][9]} If the peptide is difficult to dissolve, sonication can help.^[7] Given its specific solubility data, starting with DMSO is a reliable approach for **Fz7-21**.

Q5: How should I store the reconstituted **Fz7-21** stock solution?

Reconstituted **Fz7-21** solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[7]^[10] The stability of the stock solution depends on the storage temperature.^{[1][6]} To prolong the shelf life of peptides in solution, use sterile buffers at a pH of 5-6.^{[7][8]} The sequence of **Fz7-21** contains Cysteine (C) and Methionine (M), which are susceptible to oxidation, limiting the shelf life of the peptide in solution.^{[7][10]}

Data Summary Tables

Table 1: Storage Conditions for **Fz7-21** Peptide

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 year	Sealed, away from moisture and light. ^[6]
-80°C	2 years	Sealed, away from moisture and light. ^[6]	
Stock Solution (in Solvent)	-20°C	1 month	Use within 1 month. ^{[1][6]}
-80°C	6 months	Use within 6 months. ^{[1][6]}	

Experimental Protocols

Protocol 1: Reconstitution of **Fz7-21** Peptide

This protocol describes the steps for dissolving lyophilized **Fz7-21** to create a stock solution.

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **Fz7-21** peptide to warm to room temperature. This prevents moisture from condensing inside the vial, which can reduce peptide stability.[7][8]
- **Prepare the Solvent:** Use high-purity, sterile DMSO.[6] Ensure the solvent is at room temperature.[9]
- **Add Solvent to the Peptide:** Using a sterile pipette, add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 100 mg/mL).[6] Aim the solvent down the side of the vial to avoid disturbing the lyophilized powder.
- **Dissolve the Peptide:** Gently swirl or roll the vial to dissolve the peptide.[11] Avoid vigorous shaking or vortexing, as this can cause peptide aggregation.[9] If the peptide does not dissolve easily, gentle sonication can be applied.[7]
- **Confirm Dissolution:** Inspect the solution visually to ensure it is clear and free of any particulate matter.[9] A clear solution indicates successful reconstitution.

Protocol 2: Aliquoting and Storing **Fz7-21** Stock Solution

This protocol ensures the long-term stability of the reconstituted peptide.

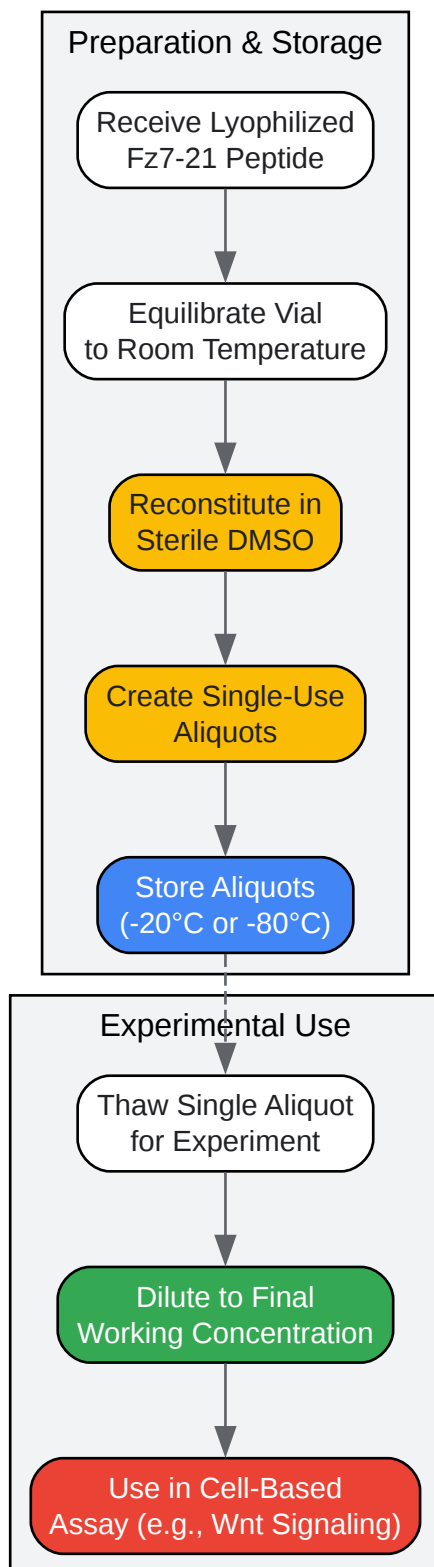
- **Prepare Aliquot Tubes:** Use sterile, low-protein-binding polypropylene microcentrifuge tubes. Label each tube clearly with the peptide name, concentration, and date.
- **Dispense Aliquots:** Based on your typical experimental needs, dispense small volumes of the **Fz7-21** stock solution into the prepared tubes. This practice minimizes the number of freeze-thaw cycles the main stock undergoes.[7][10]
- **Inert Gas (Optional but Recommended):** For peptides like **Fz7-21** containing Cys and Met residues prone to oxidation, it is recommended to purge the air from the aliquot tube and replace it with an inert gas like nitrogen or argon before sealing.[10]
- **Storage:** Immediately place the aliquots in the freezer. For storage up to one month, -20°C is suitable.[1][6] For longer-term storage (up to six months), -80°C is required.[1][6] Avoid using frost-free freezers, as their temperature fluctuations during defrost cycles can damage the peptide.[8]

Troubleshooting Guide

Table 2: Common Issues and Solutions for **Fz7-21** Handling

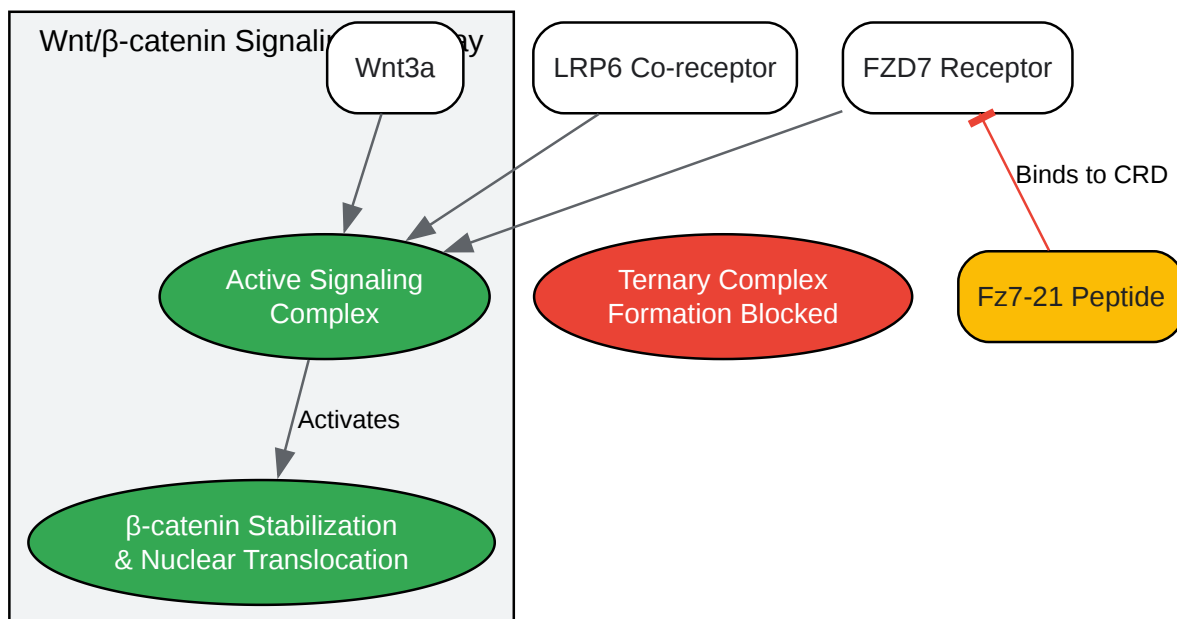
Problem	Possible Cause(s)	Recommended Solution(s)
Peptide will not dissolve	- Incorrect solvent.- Insufficient mixing.- Peptide has formed aggregates.	- Ensure you are using a recommended solvent like DMSO.[6]- Use gentle sonication to aid dissolution. [7]- If solubility issues persist in aqueous buffers, consider adding a small percentage of an organic solvent like DMSO or using a buffer with a pH of 5-6.[7]
Reduced or no biological activity	- Improper storage leading to degradation.- Multiple freeze-thaw cycles.- Oxidation of Cys or Met residues.- Incorrect pH of the solution.	- Always store lyophilized peptide and stock solutions at the recommended temperatures (see Table 1).[1] [6]- Prepare single-use aliquots to avoid freeze-thaw cycles.[10]- Store solutions in sterile buffers at pH 5-6 and consider purging with inert gas.[7][8][10]- Avoid storing solutions at a pH greater than 8.[10]
Inconsistent experimental results	- Inaccurate peptide concentration.- Peptide degradation over time.- Contamination of stock solution.	- Recalculate and confirm the concentration of your stock solution.- Use a fresh aliquot for each experiment to ensure consistent peptide quality.- Always use sterile techniques, solvents, and tubes when preparing and handling peptide solutions to prevent contamination.[9]

Visual Guides: Workflows and Pathways



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Caption: Experimental workflow for **Fz7-21** peptide from receipt to use.



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Caption: **Fz7-21** inhibits Wnt signaling by blocking complex formation.

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